A Comparative Analysis of BUR1 and Ctk1 Depletion on Pre-mRNA Splicing

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *BUR1*

Cat. No.: *B15542163*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the effects of depleting two key transcriptional kinases, **BUR1** and Ctk1, on pre-mRNA splicing. The information is supported by experimental data, primarily from studies in the model organism Saccharomyces cerevisiae, offering insights into the distinct roles these kinases play in the co-transcriptional regulation of splicing.

Introduction

The process of pre-mRNA splicing, crucial for the maturation of most eukaryotic mRNAs, is intricately coupled with transcription. This coupling is mediated, in part, by the C-terminal domain (CTD) of the largest subunit of RNA Polymerase II (Pol II), which serves as a scaffold for the recruitment of splicing factors. The phosphorylation state of the CTD, orchestrated by various kinases, is a key determinant in this process. Among these kinases, **BUR1** and Ctk1 have been identified as significant players in transcription elongation. While both are cyclin-dependent kinases (CDKs), their depletion reveals surprisingly different and contrasting effects on the efficiency of co-transcriptional splicing.

In S. cerevisiae, Ctk1 is the primary kinase responsible for phosphorylating Serine 2 (Ser2) of the Pol II CTD repeats, a modification associated with transcription elongation and termination.

© 2026 BenchChem. All rights reserved.

[1][2][3] **BUR1**, on the other hand, is known to augment Ctk1's kinase activity and is the major kinase for the transcription elongation factor Spt5.[1][2][3] Understanding their distinct impacts on splicing is critical for elucidating the mechanisms that govern gene expression and for identifying potential therapeutic targets.

Comparative Effects of **BUR1** and Ctk1 Depletion on Splicing

Recent studies utilizing conditional depletion methods, such as the auxin-inducible degron (AID) system, have allowed for a direct comparison of the immediate effects of removing **BUR1** and Ctk1. The findings highlight a clear divergence in their functional roles concerning splicing.

Key Findings:

- Ctk1 Depletion: The depletion of Ctk1 leads to a significant reduction in Ser2 phosphorylation on the Pol II CTD.[1][2][3] However, this loss of a key CTD modification does not have a discernible impact on either the assembly of the spliceosome on nascent transcripts or the overall efficiency of pre-mRNA splicing.[1][2][3]

- **BUR1** Depletion: In stark contrast, the depletion of **BUR1** does not affect Ser2 phosphorylation levels.[1][2] Instead, it results in reduced phosphorylation of the elongation factor Spt5.[1][2] Surprisingly, the absence of **BUR1** leads to an enhancement of co-transcriptional spliceosome assembly and an increase in the efficiency of pre-mRNA splicing.[1][2][3] This suggests that **BUR1** may act as a negative regulator or a modulator of splicing, and its removal facilitates a more efficient splicing process.

Quantitative Data Summary

The following table summarizes the key differential effects observed upon the conditional depletion of Ctk1 and **BUR1**.

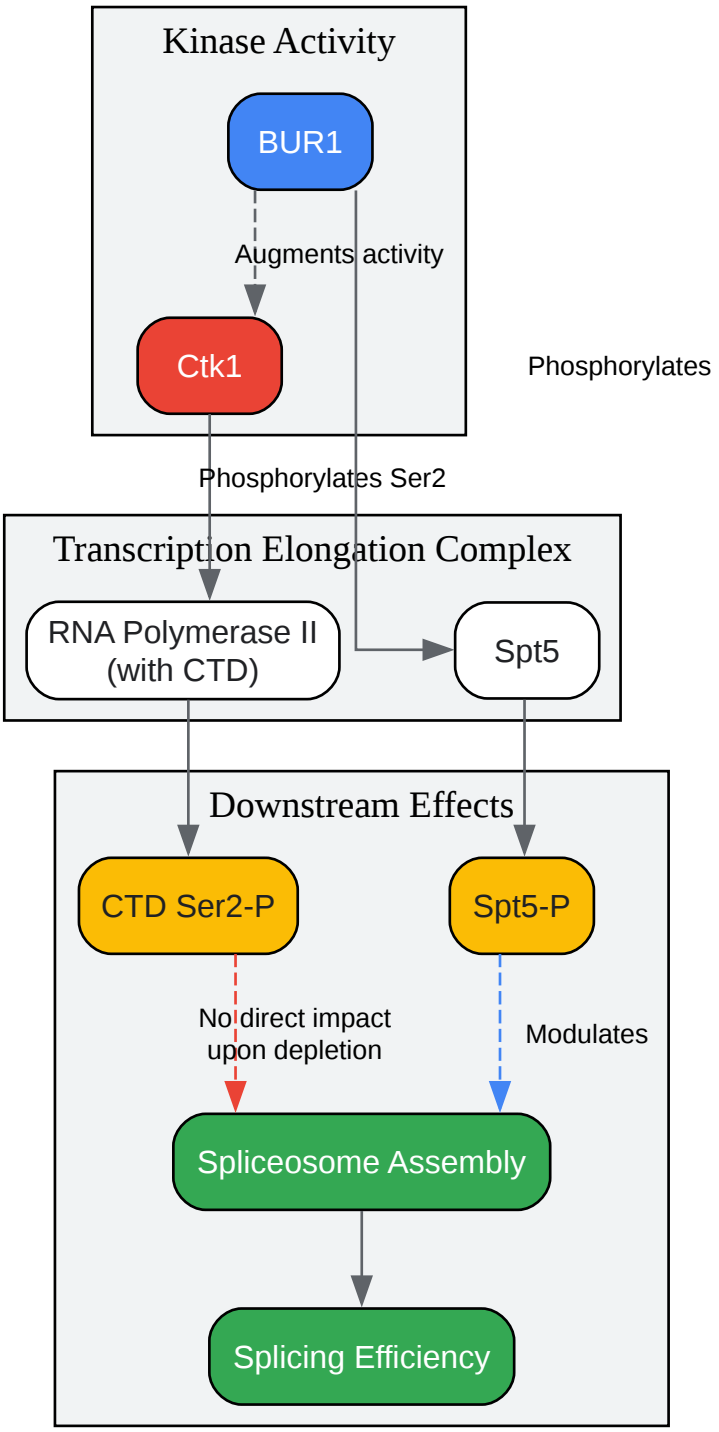
© 2026 BenchChem. All rights reserved.

Parameter	Effect of Ctk1 Depletion	Effect of BUR1 Depletion	Reference
Pol II CTD Ser2 Phosphorylation	Significantly Reduced	No significant change	[1][2][3]
Spt5 Phosphorylation	Not reported to be a primary target	Reduced	[1][2][3]
Co-transcriptional Spliceosome Assembly	No significant impact	Enhanced	[1][2][3]
Pre-mRNA Splicing Efficiency	No significant impact	Enhanced	[1][2][3]

Signaling Pathways and Molecular Roles

The distinct outcomes of **BUR1** and Ctk1 depletion can be attributed to their different primary substrates and their downstream effects on the transcription machinery.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Molecular roles of Ctk1 and **BUR1** in transcription and splicing.

Experimental Protocols

© 2026 BenchChem. All rights reserved.

The following are detailed methodologies for key experiments used to compare the effects of **BUR1** and Ctk1 depletion.

1. Conditional Protein Depletion using the Auxin-Inducible Degron (AID) System

This protocol allows for the rapid and specific degradation of a target protein upon the addition of auxin.

- Strain Construction:
  - The gene of interest (e.g., **BUR1** or CTK1) is endogenously tagged with an AID-tag (e.g., IAA7 from Arabidopsis thaliana) and a marker gene using standard yeast transformation techniques.
  - The strain must also express the plant-specific F-box protein Tir1, which is required to recognize the AID-tag in the presence of auxin and target it for ubiquitination and proteasomal degradation. This is typically achieved by integrating a Tir1 expression cassette at a neutral locus.
- Depletion Protocol:
  - Yeast cultures are grown in standard liquid media (e.g., YPD) to mid-log phase (OD600 ~0.5-0.8).
  - An untreated control sample ('time 0') is collected.
  - Auxin (e.g., indole-3-acetic acid, IAA) is added to the culture to a final concentration of 500 µM.
  - Samples are collected at various time points post-auxin addition (e.g., 15, 30, 60 minutes) to monitor the kinetics of protein depletion and its downstream effects.
  - Protein depletion is confirmed by Western blotting using an antibody against the tag or the protein of interest.

2. Analysis of Splicing Efficiency by RT-qPCR

© 2026 BenchChem. All rights reserved.

This method quantifies the ratio of pre-mRNA (unspliced) to mature mRNA (spliced) for specific intron-containing genes.

- RNA Isolation:
  - Total RNA is extracted from yeast cells collected before and after protein depletion using a hot acid phenol method or a commercial kit.
  - RNA is treated with DNase I to remove any contaminating genomic DNA.
- cDNA Synthesis:
  - First-strand cDNA is synthesized from 1-2 µg of total RNA using a reverse transcriptase and random hexamer or oligo(dT) primers.
- Quantitative PCR (qPCR):
  - qPCR is performed using primers that specifically amplify either the pre-mRNA (one primer in the intron and one in the adjacent exon) or the mature mRNA (primers spanning the exon-exon junction).
  - A third primer set for a non-spliced transcript (e.g., ACT1) is used for normalization.
  - The relative abundance of pre-mRNA and mRNA is calculated using the ΔΔCt method. An increase in the pre-mRNA/mRNA ratio indicates a splicing defect, while a decrease indicates enhanced splicing.

3. Chromatin Immunoprecipitation (ChIP) to Monitor Co-transcriptional Spliceosome Assembly

ChIP is used to determine the association of spliceosome components (e.g., U2 and U5 snRNPs) with specific gene loci during transcription.

- Cross-linking and Chromatin Preparation:
  - Yeast cultures are treated with formaldehyde to cross-link proteins to DNA.
  - Cells are lysed, and the chromatin is sheared into small fragments (200-500 bp) by sonication.

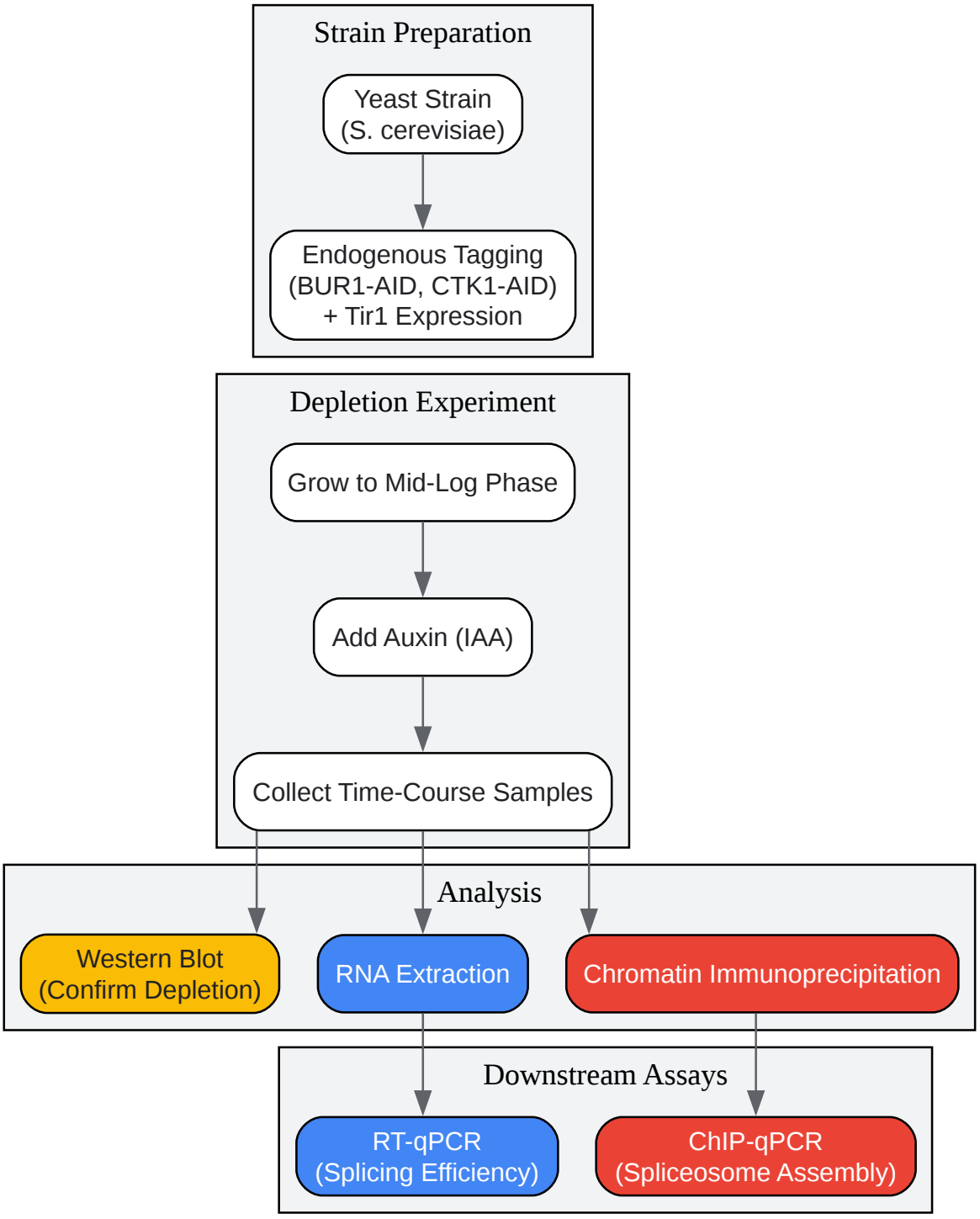
© 2026 BenchChem. All rights reserved.

- Immunoprecipitation:
  - The sheared chromatin is incubated overnight with an antibody specific to a spliceosome protein (e.g., a core U2 or U5 snRNP protein).
  - Antibody-protein-DNA complexes are captured using Protein A/G magnetic beads.
- DNA Purification and Analysis:
  - The cross-links are reversed, and the DNA is purified.
  - The amount of co-precipitated DNA corresponding to specific gene regions (e.g., 5' end, middle, and 3' end of an intron-containing gene) is quantified by qPCR. An increase in the amount of immunoprecipitated gene-specific DNA indicates enhanced recruitment of the spliceosome component.

Experimental Workflow

The logical flow of experiments to compare **BUR1** and Ctk1 depletion effects is illustrated below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for analyzing depletion effects on splicing.

© 2026 BenchChem. All rights reserved.

Conclusion

The depletion of **BUR1** and Ctk1 has strikingly different consequences for co-transcriptional splicing. While Ctk1's role as the primary Ser2 kinase of the Pol II CTD appears to be largely dispensable for the mechanics of splicing, **BUR1** emerges as a key modulator.[1][2][3] The finding that **BUR1** depletion enhances splicing efficiency suggests that it may function to restrain the splicing machinery, possibly by influencing the transcription elongation rate via Spt5 phosphorylation or through other unknown mechanisms.[1][2] These findings decouple the long-held assumption that CTD Ser2 phosphorylation is a direct prerequisite for efficient splicing and open new avenues for investigating the complex regulatory network that governs co-transcriptional RNA processing. For drug development, this highlights **BUR1** as a potential target for modulating splicing efficiency, which could have implications for diseases associated with splicing defects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tandfonline.com [tandfonline.com]
- 2. Conditional depletion of transcriptional kinases Ctk1 and Bur1 and effects on co-transcriptional spliceosome assembly and pre-mRNA splicing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [A Comparative Analysis of BUR1 and Ctk1 Depletion on Pre-mRNA Splicing]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542163/docs#a-comparative-analysis-of-bur1-and-ctk1-depletion-on-pre-mrna-splicing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.